

A Technical Guide to N-Acetylneuraminic Acid-¹³C-1: Suppliers, Purity, and Applications

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Compound of Interest

Compound Name: *N-Acetylneuraminic acid-13C-1*

Cat. No.: *B12398259*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of N-Acetylneuraminic acid-¹³C-1, a stable isotope-labeled form of the most common sialic acid in mammals. This document details commercially available sources, their respective purities, and key experimental applications, with a focus on methodologies relevant to biomedical research and drug development.

N-Acetylneuraminic Acid-¹³C-1: Suppliers and Purity

N-Acetylneuraminic acid-¹³C-1 is available from several reputable suppliers, with purities suitable for sensitive analytical techniques such as Nuclear Magnetic Resonance (NMR) spectroscopy and mass spectrometry. The primary forms available include labeling at the C1 position ([1-¹³C]), at the first three carbons ([1,2,3-¹³C₃]), or on the acetyl group ([1-¹³C; acetyl]). The choice of labeling position depends on the specific experimental goals.

Below is a summary of suppliers and the typical purities of their N-Acetylneuraminic acid-¹³C labeled products.

Supplier	Product Name/Variant	Isotopic Purity	Chemical Purity
Sigma-Aldrich	N-Acetyl-D-neuraminic acid-1,2,3- ¹³ C ₃	≥99 atom % ¹³ C	≥97% (CP)[1]
Omicron Biochemicals, Inc.	N-acetyl-D-[1- ¹³ C]neuraminic acid	High Purity (Specific % not detailed)	High Purity (Specific % not detailed)[2]
Omicron Biochemicals, Inc.	N-[1- ¹³ C]acetyl-D-neuraminic acid	High Purity (Specific % not detailed)	High Purity (Specific % not detailed)
Biosynth	N-Acetyl-D-[1- ¹³ C]neuraminic acid	Not specified	Not specified[3]
Pharmaffiliates	N-Acetyl-D-Neuraminic Acid- ¹³ C	Not specified	Not specified[4][5]
MedChemExpress	N-Acetylneuraminic acid- ¹³ C-1	Not specified	Not specified[6]
TCI Chemicals	N-Acetylneuraminic Acid	Not applicable (unlabeled)	>98.0% (T) (HPLC)
Selleck Chemicals	N-Acetylneuraminic acid	Not applicable (unlabeled)	99.82%[7]

Experimental Protocols and Applications

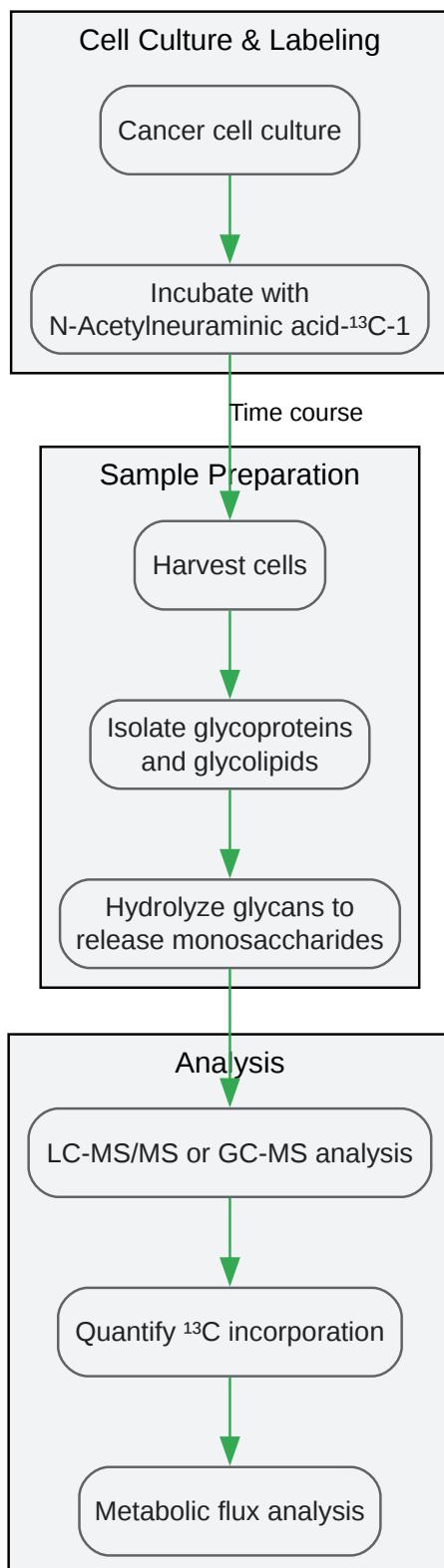
N-Acetylneuraminic acid-¹³C-1 is a powerful tool for investigating biological processes involving sialic acids, from metabolic flux analysis to the structural characterization of glycoproteins.

Metabolic Labeling and Pathway Analysis

Stable isotope tracing using ¹³C-labeled N-Acetylneuraminic acid allows researchers to follow its incorporation into glycoconjugates and monitor its metabolic fate within cellular systems. This is particularly valuable in cancer research, where alterations in sialylation are a hallmark of malignancy.[8]

Experimental Workflow: Tracing Sialic Acid Metabolism in Cancer Cells

The following diagram outlines a typical workflow for a stable isotope tracing experiment using N-Acetylneurameric acid-¹³C-1 to investigate metabolic pathways in cancer cells.



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Workflow for metabolic tracing with N-Acetylneuraminic acid-¹³C-1.

NMR Spectroscopy for Structural Biology

¹³C-labeled N-Acetylneuraminic acid is instrumental in NMR-based studies to elucidate the structure, dynamics, and interactions of sialylated glycoproteins. The ¹³C nucleus provides a sensitive probe for characterizing the conformation of sialic acid linkages and their environment.

Methodology: Enzymatic Labeling of Glycoproteins for NMR Analysis

This protocol describes the enzymatic addition of ¹³C-labeled N-Acetylneuraminic acid to a glycoprotein for subsequent NMR analysis.[9][10][11][12]

- Desialylation of the Glycoprotein: The target glycoprotein is first treated with a neuraminidase to remove existing, unlabeled sialic acids.
- Purification: The desialylated glycoprotein is purified to remove the neuraminidase. Affinity chromatography is a common method.
- Synthesis of ¹³C-CMP-NeuAc: The ¹³C-labeled N-Acetylneuraminic acid is enzymatically converted to its activated form, CMP-N-acetylneuraminic acid (CMP-NeuAc), using CMP-sialic acid synthetase.
- Enzymatic Sialylation: The desialylated glycoprotein is incubated with the synthesized ¹³C-CMP-NeuAc and a specific sialyltransferase (e.g., ST6Gal-I) to attach the ¹³C-labeled sialic acid to the terminal galactose residues of the glycans.
- NMR Sample Preparation and Analysis: The resulting ¹³C-sialylated glycoprotein is purified and prepared for NMR analysis. A variety of 1D and 2D NMR experiments, such as ¹H-¹³C HSQC, can then be performed to probe the structure and dynamics of the labeled sialic acid residues.[13][14]

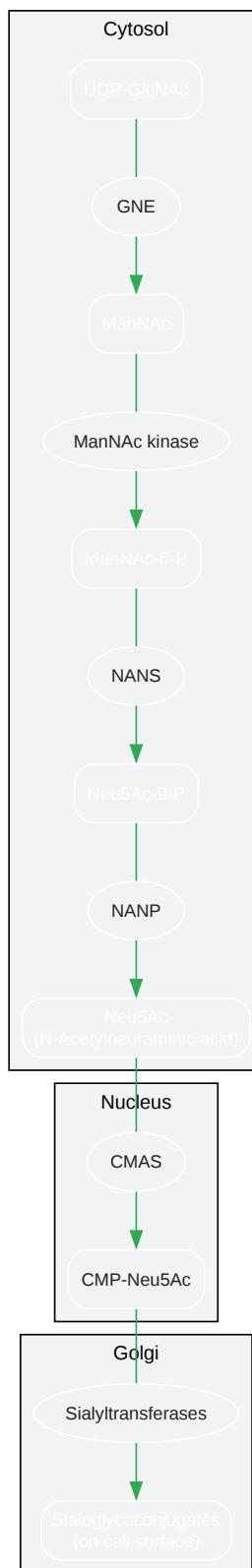
Experimental Protocol: 1D ¹³C{¹H} NMR Spectroscopy

A study analyzing aqueous solutions of ^{13}C -labeled N-acetyl-neuraminic acid utilized the following NMR parameters:

- Spectrometer: Varian UnityPlus 600-MHz FT-NMR spectrometer operating at 150.856 MHz for ^{13}C .
- Probe: 3-mm $^{13}\text{C}/^1\text{H}$ microprobe.
- Spectral Window: 36,496 Hz.
- Recycle Time: 27.75 seconds.[\[4\]](#)

Sialic Acid Metabolism Signaling Pathway

N-Acetylneuraminic acid is a key molecule in the sialic acid metabolic pathway. Understanding this pathway is crucial for interpreting data from metabolic labeling experiments. The diagram below illustrates the main steps in the biosynthesis, activation, and transfer of N-Acetylneuraminic acid in mammalian cells.[\[1\]](#)[\[6\]](#)[\[15\]](#)[\[16\]](#)[\[17\]](#)

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Overview of the mammalian sialic acid metabolic pathway.

Conclusion

N-Acetylneuraminic acid-¹³C-1 is an indispensable tool for researchers in glycobiology, drug development, and related fields. Its use in stable isotope tracing provides critical insights into metabolic pathways, while its application in NMR spectroscopy enables detailed structural analysis of glycoproteins. The availability of high-purity labeled compounds from various commercial sources facilitates the adoption of these advanced techniques. This guide serves as a foundational resource for the effective utilization of N-Acetylneuraminic acid-¹³C-1 in scientific research.

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